

Application of Methyl Sulfamate in Pharmaceutical Intermediate Synthesis: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: Methyl sulfamate

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Introduction to Methyl Sulfamate in Pharmaceutical Synthesis

Methyl sulfamate ($\text{CH}_5\text{NO}_3\text{S}$) is a versatile reagent with potential applications in the synthesis of pharmaceutical intermediates. It can serve as a source for the sulfamoyl group ($-\text{SO}_2\text{NH}_2$) in the formation of N-sulfamates and O-sulfamates, which are functional groups present in a variety of biologically active molecules. The sulfamate moiety is a key feature in drugs targeting steroid sulfatase (STS), carbonic anhydrases, and in the development of antiviral and anticancer agents.^{[1][2]} While the broader class of sulfamoylating agents, such as sulfamoyl chloride, is more extensively documented, **methyl sulfamate** offers a potentially milder and more stable alternative for the introduction of the sulfamoyl group.

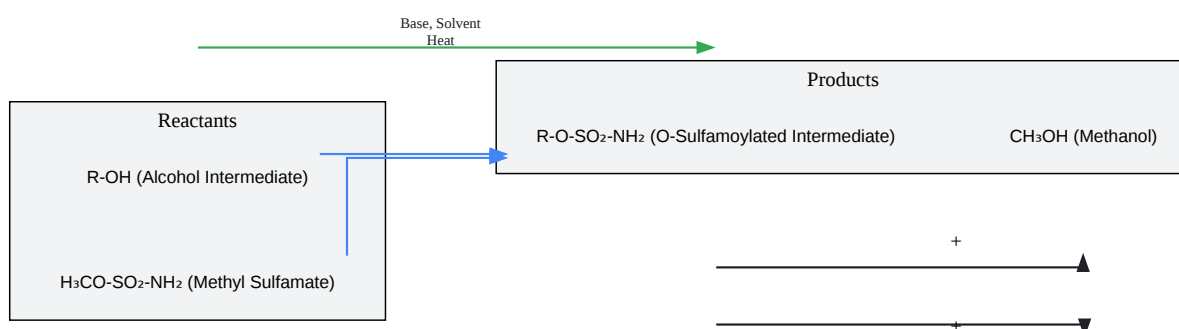
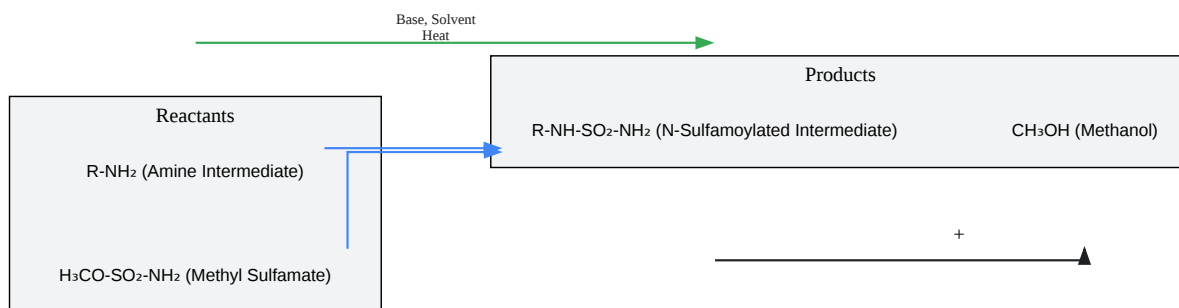
This document provides detailed application notes and generalized protocols for the use of **methyl sulfamate** in the N-sulfonylation of amines and O-sulfonylation of alcohols to generate pharmaceutical intermediates.

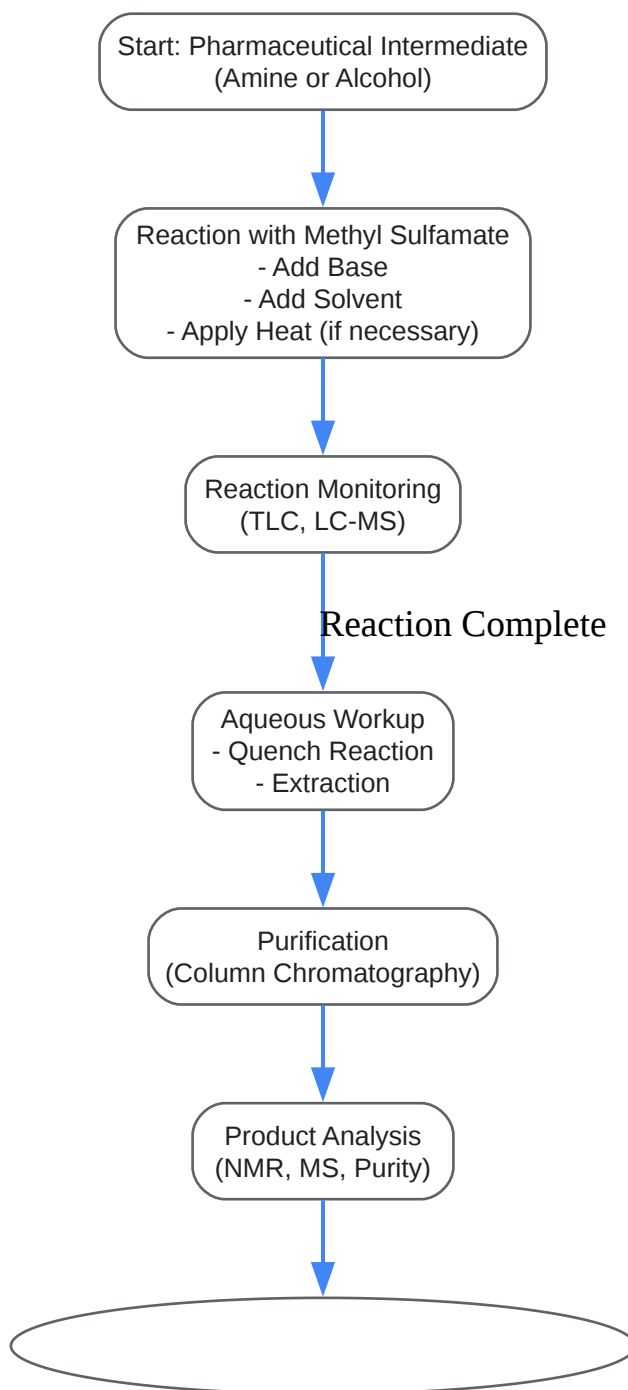
N-Sulfonylation of Amines: Synthesis of N-Sulfamoylated Pharmaceutical Intermediates

The N-sulfamoylation of primary and secondary amines is a key transformation in the synthesis of various pharmaceutical compounds. **Methyl sulfamate** can be employed as an N-sulfonating agent to introduce the $-\text{SO}_2\text{NH}_2$ group onto a nitrogen-containing intermediate. This reaction is particularly relevant in the development of novel therapeutic agents where the N-sulfamate group can enhance biological activity or improve pharmacokinetic properties.

General Reaction Scheme

The reaction proceeds via the nucleophilic attack of the amine on the sulfur atom of **methyl sulfamate**, leading to the formation of the N-sulfamoylated product and methanol as a byproduct.





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